

A Technical Guide to the Solubility of D-Cellopento- se Heptadecaacetate in Organic Solvents

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Compound of Interest

Compound Name: *D-Cellopento-
se Heptadecaacetate*

Cat. No.: *B561665*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **D-Cellopento-
se Heptadecaacetate** in organic solvents. The information is curated for professionals in research and development who utilize acetylated carbohydrates in their work. This document presents qualitative solubility data, a detailed experimental protocol for solubility determination, and a logical workflow for assessing the solubility of acetylated oligosaccharides.

Core Data: Solubility Profile

**D-Cellopento-
se Heptadecaacetate**, a fully acetylated derivative of the oligosaccharide cellopentaose, exhibits solubility in a range of organic solvents. This property is critical for its application in synthesis, purification, and as a starting material in various chemical processes. The available qualitative data on its solubility is summarized below.

Organic Solvent	Chemical Formula	Solubility
Dichloromethane	CH ₂ Cl ₂	Soluble[1]
Chloroform	CHCl ₃	Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Soluble

Note: The term "soluble" is based on information from chemical suppliers. Quantitative solubility data (e.g., in g/L or mg/mL) is not readily available in the public domain and would require experimental determination.

Experimental Protocol: Gravimetric Determination of Solubility

The following is a detailed methodology for the quantitative determination of **D-Cellopentoheptaacetate** solubility in an organic solvent of interest. This protocol is adapted from established gravimetric methods for solubility assessment.

Objective: To determine the saturation solubility of **D-Cellopentoheptaacetate** in a specific organic solvent at a controlled temperature.

Materials:

- **D-Cellopentoheptaacetate**
- Selected organic solvent (e.g., Dichloromethane, Chloroform, Ethyl Acetate)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath or incubator
- Magnetic stirrer and stir bars
- Glass vials with airtight caps
- Volumetric flasks
- Micropipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Pre-weighed, solvent-resistant sample containers (e.g., glass petri dishes or vials)
- Vacuum oven or desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of **D-Cellopento****se Heptadecaacetate** to a known volume of the selected organic solvent in a glass vial. The presence of undissolved solid is essential to ensure that a saturated solution is achieved.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature bath set to the desired experimental temperature. Stir the suspension vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** Once equilibrium is achieved, cease stirring and allow the undissolved solid to settle.
- **Sample Extraction:** Carefully withdraw a precise volume (e.g., 1 mL) of the clear supernatant (the saturated solution) using a micropipette. To ensure no solid particles are transferred, it is recommended to use a syringe fitted with a solvent-compatible filter.
- **Solvent Evaporation:** Transfer the collected aliquot of the saturated solution to a pre-weighed sample container. Place the container in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the solute. Alternatively, the solvent can be evaporated under a gentle stream of inert gas (e.g., nitrogen) or in a desiccator.
- **Mass Determination:** Once the solvent has been completely removed, re-weigh the sample container with the dried solute.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried solute (g)} / \text{Volume of aliquot (L)})$$

- **Replicates:** For accuracy and statistical validity, it is crucial to perform the experiment in triplicate and report the average solubility and standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.

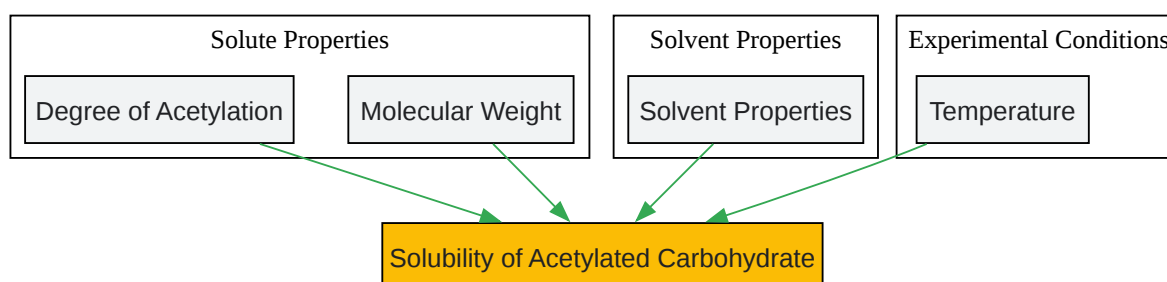


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Gravimetric Solubility Determination Workflow

Factors Influencing Acetylated Carbohydrate Solubility

While specific quantitative data for **D-Cellopento-
se Heptadecaacetate** is limited, the solubility of acetylated carbohydrates, in general, is influenced by several factors. Understanding these can aid in solvent selection and the design of experimental procedures. The following diagram illustrates the logical relationships between these factors and solubility.



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Factors Influencing Solubility

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References

- 1. usbio.net [usbio.net]
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